

## Introduction: The Utility and Cautions of a Versatile Building Block

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### Compound of Interest

Compound Name:	(2-Hydroxyquinolin-3-yl)boronic acid
CAS No.:	1101864-58-7
Cat. No.:	B1391804

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**(2-Hydroxyquinolin-3-yl)boronic acid** is a heterocyclic organic compound that has garnered significant interest within the fields of medicinal chemistry. Its unique structure, combining a quinoline scaffold with a reactive boronic acid moiety, makes it a valuable intermediate for synthesizing complex molecules. Renowned for their role in Suzuki-Miyaura cross-coupling reactions to form new carbon-carbon bonds, a cornerstone of modern drug discovery,<sup>[1]</sup> this structure is also a privileged structure found in numerous biologically active compounds, and boronic acid-containing molecules are being investigated as potent enzyme inhibitors, including kinases implicated in cancer.<sup>[2][3]</sup>

While generally considered stable and of low toxicity, the broader class of boronic acids and their derivatives are not without hazards.<sup>[1][3][4]</sup> The presence of the boronic acid group and the potential biological activity of the quinoline heterocycle necessitate a thorough understanding of the material's properties to ensure safe handling. This document provides an in-depth, experience-driven framework for researchers, scientists, and drug development professionals to manage **(2-Hydroxyquinolin-3-yl)boronic acid** effectively in a laboratory setting. Our focus is on the causality behind each procedural step, creating a self-validating system of protocols grounded in safety.

## Section 1: Comprehensive Hazard Identification and Risk Assessment

A foundational principle of laboratory safety is a complete understanding of the potential hazards of a substance before it is handled. **(2-Hydroxyquinolin-3-yl)boronic acid** is a solid, typically a powder, which presents primary risks through inhalation of dust and direct contact with skin and eyes.

### Globally Harmonized System (GHS) Classification

The compound is classified under GHS with several key hazard statements that dictate the necessary precautions. These classifications are derived from experimental data on the compound itself or structurally similar boronic acids.<sup>[5][6][7][8]</sup>

GHS Hazard Classification for (2-Hydroxyquinolin-3-yl)boronic acid	
Pictograms	
Signal Word	Warning
Hazard Statements	H302: Harmful if swallowed. <sup>[6][8][9]</sup> H312: Harmful in contact with skin. <sup>[6][8][9]</sup> H319: Causes serious eye irritation. <sup>[5][6][7]</sup> H332: Harmful if inhaled. <sup>[5][6][7]</sup> H335: May cause respiratory irritation. <sup>[5][6][7]</sup>
Precautionary Statements (Selected)	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. <sup>[7]</sup> P264: Wash hands thoroughly after handling. <sup>[7]</sup> P280: Wear protective gloves/eye protection/face protection. <sup>[7]</sup> P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. <sup>[7]</sup> P501: Dispose of contents/container to an approved waste disposal facility. <sup>[7]</sup>

## Toxicological Profile and Routes of Exposure

The primary health risks are associated with its irritant properties and potential harm upon absorption.

- Inhalation:** Inhaling the dust can lead to irritation of the respiratory tract.<sup>[9][11]</sup> The causality is the direct interaction of the fine particles with the mucous membranes of the throat, and lungs.

- **Skin Contact:** Direct contact can cause skin irritation.[9][11] Prolonged or repeated exposure may lead to dermatitis. Some data also suggests the compound can be absorbed through the skin.[6]
- **Eye Contact:** This is a significant risk. The compound is classified as causing serious eye irritation.[11] Direct contact of the powder with the eyes can cause potential damage if not promptly and thoroughly flushed.
- **Ingestion:** The compound is considered harmful if swallowed.[6][9] Ingestion may lead to gastrointestinal irritation.[9]

It is also critical to consider that boronic acids can be metabolized in vivo to boric acid.[1] Boric acid itself is classified with reproductive toxicity (H360DFA - may damage the unborn child), which underscores the importance of minimizing exposure for all personnel, especially those of reproductive age.[10][12]

## Chemical Reactivity and Incompatibilities

Understanding chemical stability is key to safe storage and handling during reactions.

- **Stability:** The compound is generally stable under recommended storage conditions. However, it is noted to be sensitive to light and may require protection from light.
- **Incompatible Materials:** Avoid contact with strong oxidizing agents and strong acids, as these can lead to vigorous and potentially hazardous reactions.
- **Hazardous Decomposition Products:** In the event of a fire, thermal decomposition can produce toxic gases, including carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), and nitrogen oxides (NO<sub>x</sub>).[11]

## Section 2: Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, starting with robust engineering controls and supplemented by appropriate PPE, is essential. The goal is to minimize exposure as low as reasonably achievable.

### Engineering Controls: The First Line of Defense

The primary control measure when handling any powdered chemical is to prevent it from becoming airborne or to contain it at the source.

- **Chemical Fume Hood:** All weighing and handling of **(2-Hydroxyquinolin-3-yl)boronic acid** powder should be performed inside a certified chemical fume hood. The hood's constant airflow draws dust and potential vapors away from the user's breathing zone, providing the most critical layer of protection.
- **Ventilation:** The laboratory itself must be well-ventilated to ensure any fugitive emissions are diluted and removed.[14]
- **Safety Stations:** An operational eyewash station and safety shower must be readily accessible in the immediate vicinity of where the compound is handled.

### Personal Protective Equipment (PPE): The Essential Barrier

PPE is not a substitute for good engineering controls but is a mandatory final barrier between the researcher and the chemical.

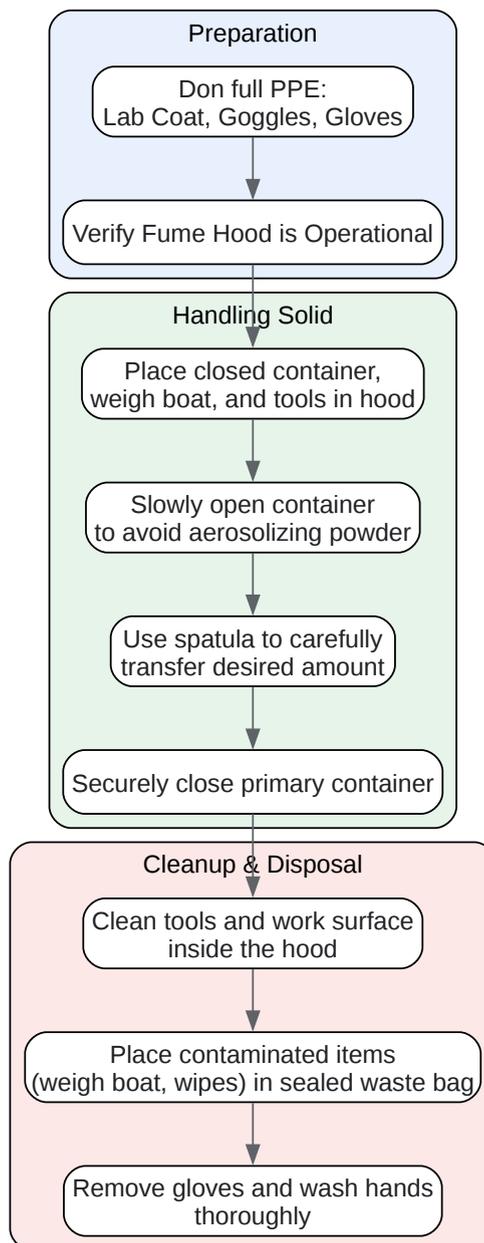
Required Personal Protective Equipment (PPE)	
Eye/Face Protection	Chemical safety goggles are mandatory. A face shield should be worn during procedures with a higher risk of splashing or dust generation (e.g., transferring large quantities).[15]
Skin Protection	Chemical-resistant gloves (nitrile gloves are a common and effective choice). Inspect gloves for any defects before use and change them immediately if damage is suspected. A lab coat (preferably buttoned) is required to protect skin and clothing.
Respiratory Protection	Under normal conditions within a fume hood, respiratory protection is not required. However, if engineering controls fail or for cleaning up a significant spill, a NIOSH/MSHA-approved respirator with an appropriate particulate filter is required.

## Section 3: Standard Operating Procedures for Handling and Storage

Adherence to standardized protocols is crucial for ensuring both safety and experimental reproducibility.

## Step-by-Step Handling Protocol

The following workflow is designed to minimize dust generation and prevent contamination.



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Caption: Workflow for Safe Handling of Powdered **(2-Hydroxyquinolin-3-yl)boronic acid**.

## Best Practices for Storage

Proper storage is essential for maintaining the chemical's integrity and preventing accidental exposure or degradation.

- Container: Keep the compound in its original, tightly sealed container.<sup>[11][13][15]</sup>
- Location: Store in a cool, dry, and well-ventilated area designated for chemical storage.<sup>[11][14][15]</sup> It should be stored locked up and away from ge

- Environment: Some suppliers recommend storage under an inert atmosphere (e.g., nitrogen) and at reduced temperatures (refrigerated or at -20°C [15][17] This is a critical consideration to prevent degradation that could affect experimental outcomes.
- Segregation: Store separately from incompatible materials, particularly strong oxidizing agents and acids. [9][11]

## Section 4: Emergency Response Protocols

Preparedness is key to mitigating the impact of an accidental exposure or spill. All personnel must be familiar with these procedures before beginning

### First-Aid Measures for Exposure

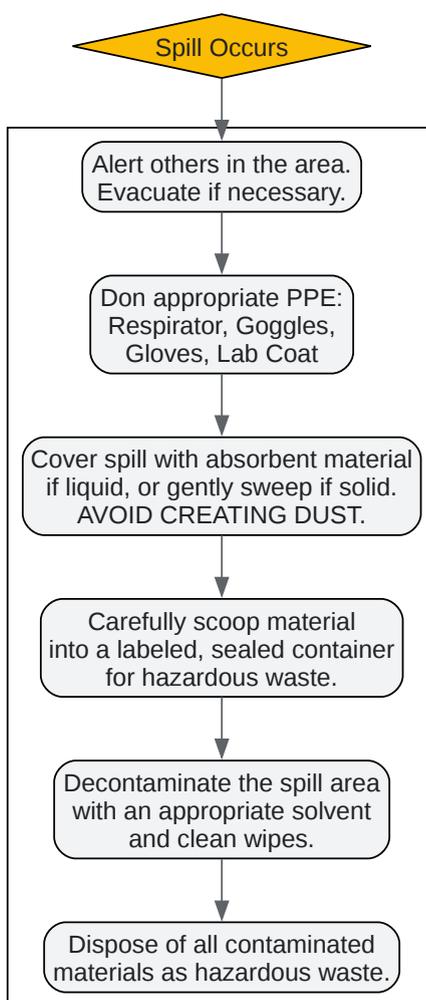
Immediate and appropriate action can significantly reduce the severity of an injury.

Exposure Route	Immediate First-Aid Protocol
Inhalation	Immediately move the affected person to fresh air. If breathing is difficult, coughing or shortness of breath persists, seek immediate medical attention. [9][11]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected skin with plenty of soap and water for at least 15 minutes. If skin irritation develops, seek immediate medical advice. [5][9]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes. Keep eyelids open to ensure the entire surface is rinsed. Remove contact lenses if easy to do. Seek immediate medical attention. [9][11]
Ingestion	Do NOT induce vomiting. Rinse the mouth thoroughly with water. If the person is conscious and alert, they may drink a small amount of water. Call a poison control center for immediate medical attention. [9][11][16]

Crucial Note: When seeking medical attention, always bring the Safety Data Sheet (SDS) for the compound. [5]

### Spill and Leak Containment

A calm and methodical response to a spill is essential to prevent further exposure and contamination.



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Caption: Emergency Response Flowchart for a Chemical Spill.

## Section 5: Waste Disposal

Chemical waste management is a regulated and critical final step in the laboratory workflow.

- Regulatory Compliance: All waste containing **(2-Hydroxyquinolin-3-yl)boronic acid**, including the compound itself, contaminated materials (e.g., towels), and empty containers, must be disposed of as hazardous waste.[13]
- Procedure: Do not dispose of this chemical down the drain or in general trash.[12] Collect all waste in a clearly labeled, sealed container. This container must be disposed of at an approved and licensed hazardous waste disposal facility in accordance with all local, state, and federal regulations.[11]

## Conclusion

**(2-Hydroxyquinolin-3-yl)boronic acid** is a valuable tool for chemical innovation. However, its utility in the lab is directly proportional to the respect a chemist can safely unlock the potential of this versatile compound. Safety is not merely a set of rules but a self-validating system of professional practice that upholds the integrity of the scientific work.

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